Compound of Interest	
Compound Name:	Enterodiol
CAS No.:	77756-22-0
Cat. No.:	B1146436

Executive Summary: **Enterodiol** (END), a mammalian lignan produced by the gut microbiota from plant-based precursors, has garnered significant s
mechanisms, present validated experimental protocols for its assessment, summarize quantitative data, and visualize key biological pathways. The n

Section 1: Introduction to **Enterodiol** (END)

Enterodiol is an organic compound, specifically an enterolignan, that is not found in plants but is formed in the mammalian gut.[4] It is a key bioactive

Chemical Identity and Biosynthesis

Chemically, **enterodiol** is (2R,3R)-2,3-Bis[(3-hydroxyphenyl)methyl]butane-1,4-diol.[4] Its structure features two phenolic hydroxyl groups which are c

- Deglycosylation: Intestinal bacterial β-glucosidases hydrolyze the glucose moieties from SDG to yield its aglycone, secoisolariciresinol (SECO).[1]
- Metabolic Conversion: SECO then undergoes a series of demethylation and dehydroxylation reactions catalyzed by specific gut bacteria to form **er**

This microbial dependence highlights the significant variability in **enterodiol** production among individuals, which is influenced by the composition an

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Section 3: Experimental Protocols for Antioxidant Capacity Assess

To rigorously evaluate the antioxidant capacity of **enterodiol**, a multi-tiered approach combining chemical and

In Vitro Chemical Assays

These assays are rapid, high-throughput methods to determine direct radical scavenging.

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3.1.1. DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

- Principle: This assay measures the ability of an antioxidant to donate a hydrogen atom to the stable DPPH ra
- Causality: The choice of absorbance wavelength (typically ~517 nm) corresponds to the maximum absorbance of

Step-by-Step Protocol:

- Reagent Preparation: Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM). Prepare a series of diluti
- Reaction Mixture: In a 96-well plate, add 100 µL of each **enterodiol** dilution to respective wells. Add 100 µl
- Controls: Prepare a blank (methanol only) and a positive control (a known antioxidant like ascorbic acid or
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes. The dark condition is crucial
-

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Measurement: Read the absorbance at 517 nm using a microplate reader.

- Calculation: Calculate the percentage of scavenging activity using the formula:
  % Inhibition = [(Abs_control - Abs_sample) / Abs_control] * 100

- IC50 Determination: Plot the % Inhibition against the concentration of **enterodiol** to determine the IC50 valu

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Antioxidant Capacity of Enterodiol]. BenchChem, [2026]. [Online PDF]. Ava

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